A Guide to the Spectroscopic Characterization of Propyl Levulinate

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Compound of Interest

Compound Name:	*Propyl levulinate*
CAS No.:	*645-67-0*
Cat. No.:	*B152794*

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Introduction

Propyl levulinate, also known as propyl 4-oxopentanoate, is a valuable bio-derived chemical with applications as a flavoring agent, solvent, and a key intermediate in the synthesis of biofuels and other value-added chemicals. Its molecular formula is $C_8H_{14}O_3$, and it has a molecular weight of 158.19 g/mol .[1][2] Accurate and comprehensive characterization of this molecule is paramount for quality control, reaction monitoring, and regulatory compliance. This guide provides an in-depth analysis of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to elucidate and confirm the structure of **propyl levulinate**. The methodologies and interpretations presented herein are grounded in established principles of analytical chemistry, providing researchers and drug development professionals with a reliable reference.

Molecular Structure and Atom Numbering

A clear understanding of the molecular structure is essential for assigning spectroscopic signals. The diagram below illustrates the structure of **propyl levulinate** with a systematic

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numbering scheme that will be used for the assignment of NMR signals.

Caption: Molecular structure of **propyl levulinate** with atom numbering for NMR assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

Proton (^{1}H) NMR Spectroscopy

^{1}H NMR spectroscopy provides data on the number of distinct proton environments, their electronic surroundings, and the connectivity between neighboring protons.

- Sample Preparation: Dissolve approximately 5-10 mg of **propyl levulinate** in ~0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$). The use of a deuterated solvent is critical to avoid large solvent signals that would obscure the analyte peaks.
- Instrumentation: Transfer the solution to a 5 mm NMR tube.
- Data Acquisition: Acquire the spectrum on a standard NMR spectrometer (e.g., 300 MHz). Key acquisition parameters include an appropriate number of scans to achieve a good signal-to-noise ratio, a relaxation delay of 1-2 seconds, and referencing the chemical shift scale to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm) or an internal standard like tetramethylsilane (TMS).

The ^{1}H NMR spectrum of **propyl levulinate** shows six distinct signals, corresponding to the six unique proton environments in the molecule.

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Signal Label	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assigned Protons
a	4.04	Triplet (t)	6.6	2H	C^6H_2
b	2.76	Triplet (t)	6.6	2H	C^3H_2
c	2.58	Triplet (t)	6.6	2H	C^4H_2
d	2.20	Singlet (s)	-	3H	C^1H_3
e	1.65	Sextet (m)	~7.0	2H	C^7H_2
f	0.94	Triplet (t)	7.5	3H	C^8H_3
Data obtained in $CDCl_3$ at 300 MHz.					

Causality Behind the Assignments:

- Signal a (δ 4.04, 2H, t): This downfield triplet corresponds to the methylene protons on C^6. They are shifted significantly downfield because they are attached to an oxygen atom of the ester group. The triplet multiplicity arises from coupling to the two adjacent protons on C^7 (n+1 rule: 2+1=3 peaks).

- Signals b & c (δ 2.76 & 2.58, 2H each, t): These two triplets represent the methylene protons on C^3 and C^4, which are situated between the two carbonyl groups. Their chemical shifts are downfield due to the electron-withdrawing effect of the adjacent C=O groups. They appear as triplets because they are coupled to each other.

- Signal d (δ 2.20, 3H, s): This sharp singlet is characteristic of a methyl group attached to a ketone carbonyl (an acetyl group). It is a singlet because there are no protons on the adjacent C^2 atom to couple with.

- Signal e (δ 1.65, 2H, m): This multiplet corresponds to the methylene protons on C^7. They are coupled to both the C^6 protons (2) and the C^8 protons (3), resulting in a complex pattern

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(a theoretical triplet of quartets, which often appears as a sextet or multiplet).

- Signal f (δ 0.94, 3H, t): This upfield triplet is the classic signal for a terminal methyl group of an alkyl chain (C^8). It is a triplet due to coupling with the two adjacent methylene protons on C^7.

Carbon-13 (^{13}C) NMR Spectroscopy

^{13}C NMR spectroscopy identifies the number of chemically non-equivalent carbon atoms and provides information about their chemical environment (e.g., hybridization, attachment to electronegative atoms).

The protocol is similar to that for ^1H NMR, but acquisition parameters are adjusted for the lower sensitivity and larger chemical shift range of the ^{13}C nucleus. Broadband proton decoupling is typically used to simplify the spectrum, resulting in a single peak for each unique carbon atom.

While experimental data from public databases is limited, the chemical shifts for **propyl levulinate** can be reliably predicted based on established substituent effects. The molecule has 8 unique carbon atoms, and thus 8 signals are expected.

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Predicted Chemical Shift (δ, ppm)	Assigned Carbon	Rationale
206.8	C^2	Ketone carbonyl carbon, highly deshielded.
172.9	C^5	Ester carbonyl carbon, deshielded but less so than a ketone.
66.2	C^6	Carbon attached to the ester oxygen (-CH_2-O-).
37.8	C^3	Methylene carbon alpha to the ketone carbonyl.
29.8	C^1	Methyl carbon of the acetyl group.
27.9	C^4	Methylene carbon beta to the ketone, alpha to the ester carbonyl.
21.9	C^7	Methylene carbon of the propyl group.
10.4	C^8	Terminal methyl carbon of the propyl group, most upfield.
Predicted values based on standard chemical shift correlation tables.[3]		

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. It works by measuring the absorption of infrared radiation, which excites molecular vibrations.

- Sample Preparation: As **propyl levulinate** is a liquid, a neat spectrum can be obtained by placing a single drop of the neat liquid between two salt (NaCl or KBr) plates.

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- Instrumentation: The sample is placed in the beam path of an FTIR (Fourier Transform Infrared) spectrometer.
- Data Acquisition: A background spectrum is first collected (air), followed by the sample spectrum. The instrument software automatically ratios the two to produce the final absorbance or transmittance spectrum.

The IR spectrum of **propyl levulinate** is dominated by absorptions from its two carbonyl groups and the C-O bonds of the ester functionality.

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~2970-2880	C-H stretch	Alkyl C-H
~1740	C=O stretch	Ester Carbonyl
~1717	C=O stretch	Ketone Carbonyl
~1250-1150	C-O stretch	Ester (O=C-O)
~1100-1000	C-O stretch	Ester (O-C-C)

Causality Behind the Assignments:

- C-H Stretching (~2970-2880 cm^{-1}): These absorptions are characteristic of all organic molecules containing sp^3-hybridized carbon-hydrogen bonds.
- Dual Carbonyl Peaks: The most diagnostic feature of this spectrum is the presence of two distinct C=O stretching absorptions. The ester carbonyl typically absorbs at a higher frequency (~1740 cm^{-1}) than the ketone carbonyl (~1717 cm^{-1}).[4] This dual-peak pattern in the carbonyl region is strong evidence for the presence of both functional groups.
- C-O Stretching (~1250-1000 cm^{-1}): A strong, broad band or series of bands in this region confirms the presence of the ester's C-O single bonds.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and, through analysis of its fragmentation patterns, offers valuable structural information. For **propyl levulinate**, Electron

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Ionization (EI) is a common technique.

- Sample Introduction: The sample is typically introduced via a Gas Chromatograph (GC), which separates it from any impurities before it enters the mass spectrometer. A dilute solution in a volatile solvent (e.g., dichloromethane) is injected.
- Ionization: In the ion source, high-energy electrons (typically 70 eV) bombard the molecules, ejecting an electron to form a radical cation known as the molecular ion ($M^{+\bullet}$).
- Fragmentation: The molecular ion is energetically unstable and undergoes fragmentation into smaller, charged ions and neutral radicals.
- Analysis: The ions are separated by their mass-to-charge ratio (m/z) in a mass analyzer (e.g., a quadrupole) and detected.

The mass spectrum provides a fingerprint of the molecule's fragmentation.

- Molecular Ion ($M^{+\bullet}$): The molecular weight of **propyl levulinate** is 158.19. The molecular ion peak is expected at m/z = 158. This peak may be of low intensity or absent in EI-MS due to rapid fragmentation.
- Key Fragments: The most abundant fragments provide clues to the structure.[1]

m/z	Relative Intensity	Proposed Fragment
115	Low	$[M - C_3H_7]^+$ (Loss of propyl radical)
101	Moderate	$[M - OC_3H_7]^+$ (Loss of propoxy radical)
74	Moderate	Propyl acetate-like ion via McLafferty rearrangement
43	100% (Base Peak)	$[CH_3CO]^+$ (Acetyl cation)

Fragmentation Pathway Analysis:

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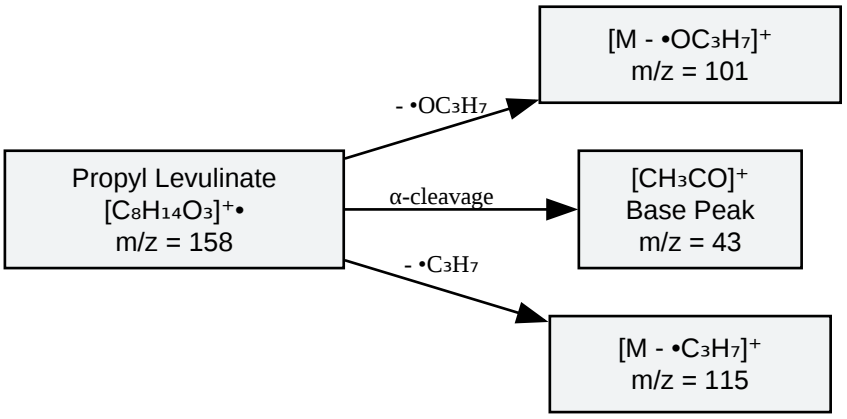
The fragmentation of **propyl levulinate** is driven by the presence of the carbonyl groups and the ester linkage.



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